

1,1-Cyclohexanediactic acid chemical structure and formula

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Compound of Interest

Compound Name: 1,1-Cyclohexanediactic acid

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An In-depth Technical Guide to 1,1-Cyclohexanediactic Acid

Introduction

1,1-Cyclohexanediactic acid, with the CAS number 4355-11-7, is a dicarboxylic acid featuring a cyclohexane ring substituted at a single carbon position with two acetic acid moieties.^{[1][2]} This unique structural arrangement makes it a valuable intermediate in various organic syntheses.^{[2][3]} Its most prominent application lies in the pharmaceutical industry as a key precursor in the synthesis of Gabapentin, a medication used for treating epilepsy and neuropathic pain.^{[4][5][6][7]} Beyond its role in drug development, its bifunctional nature allows it to be a building block for polymers, specialized esters, and other complex organic molecules.^[3]

Chemical Structure and Formula

The chemical structure of 1,1-Cyclohexanediactic acid consists of a cyclohexane ring with two acetic acid groups attached to the same carbon atom.

Molecular Formula: $C_{10}H_{16}O_4$ ^{[8][9]}

Linear Formula: $C_6H_{10}(CH_2CO_2H)_2$

IUPAC Name: 2,2'-(Cyclohexane-1,1-diyl)diacetic acid

Synonyms: (1-Carboxymethyl-cyclohexyl)-acetic acid, 1,1-Bis(carboxymethyl)cyclohexane

Caption: Chemical Structure of 1,1-Cyclohexanediacyetic acid.

Physicochemical Properties

1,1-Cyclohexanediacyetic acid is typically an off-white, solid powder.[8] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Weight	200.23 g/mol	[1][2][8][9]
Melting Point	181 - 185 °C	[2][8][9]
Boiling Point (estimated)	297.96 °C	[9]
Density (estimated)	1.1508 g/cm ³	[9]
Appearance	Off-white powder/solid	[8]
Odor	Vinegar-like	[8]
CAS Number	4355-11-7	[1][2][8]
EC Number	224-427-9	
SMILES	<chem>OC(=O)CC1(CCCCC1)CC(O)=O</chem>	
InChI	1S/C10H16O4/c11-8(12)6-10(7-9(13)14)4-2-1-3-5-10/h1-7H2,(H,11,12)(H,13,14)	

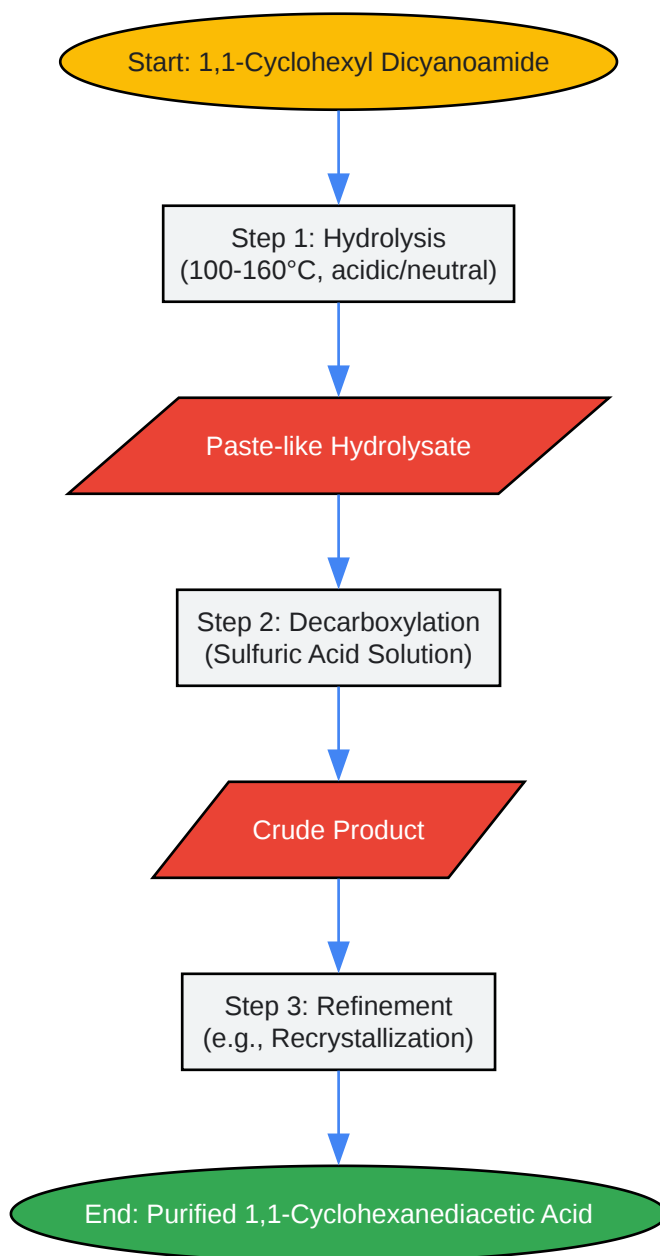
Experimental Protocols: Synthesis

Several methods for the synthesis of 1,1-Cyclohexanediacyetic acid have been reported. A common approach involves the hydrolysis and decarboxylation of a precursor molecule. One such method is the hydrolysis of 1,1-cyclohexyl dicyanoamide.[4] A greener synthesis route using dilute sulfuric acid in high-temperature liquid water has also been developed to mitigate the pollution and corrosion issues associated with traditional industrial processes.[10]

Protocol: Synthesis from 1,1-Cyclohexyl Dicyanoamide

This protocol outlines the general steps for the preparation of 1,1-Cyclohexanediamic acid from 1,1-cyclohexyl dicyanoamide.^[4]^[6]

- Hydrolysis: 1,1-cyclohexyl dicyanoamide is subjected to a hydrolysis reaction. This is typically carried out under acidic or neutral conditions at an elevated temperature, ranging from 100-160 °C.^[6] The reaction is held at this temperature until completion, resulting in a paste-like hydrolysate.^[6]
- Decarboxylation: The resulting paste from the hydrolysis step is added to a sulfuric acid solution to induce a decarboxylation reaction. This step yields the crude 1,1-Cyclohexanediamic acid product.^[4]^[6]
- Refinement: The crude product is then refined, typically through recrystallization, to obtain the purified 1,1-Cyclohexanediamic acid.^[4]^[6]



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